

# Validated Analytical Method for Ethyl 4-hydroxy-3-methoxy-5-nitrobenzoate

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## Compound of Interest

Compound Name: *Ethyl 4-hydroxy-3-methoxy-5-nitrobenzoate*

CAS No.: 64095-07-4

Cat. No.: B1499346

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Content Type: Publish Comparison Guide Audience: Researchers, QC Scientists, and Process Chemists in API Development Focus: Quantitative Analysis of Entacapone Synthetic Intermediates<sup>[1]</sup>

## Executive Summary & Strategic Context

**Ethyl 4-hydroxy-3-methoxy-5-nitrobenzoate** (also known as Ethyl 5-nitrovanillate; CAS: 64095-07-4) is a critical synthetic intermediate and process-related impurity in the manufacturing of Entacapone, a COMT inhibitor used for Parkinson's disease.

Monitoring this compound is essential for two reasons:

- **Process Control:** It is the direct product of the nitration of ethyl vanillate. Its conversion to the aldehyde or acid must be quantitative to maximize yield.
- **Impurity Profiling:** As a nitro-aromatic compound, it possesses distinct toxicological risks. Regulatory guidelines (ICH Q3A/B) require its depletion to typically <0.10% in the final API.

This guide presents a validated RP-HPLC method optimized for specificity, separating this intermediate from its non-nitrated precursor (ethyl vanillate) and downstream derivatives. We compare the standard C18 approach against a high-selectivity Phenyl-Hexyl alternative.

## Method Comparison: Selecting the Right Stationary Phase

The primary challenge in analyzing nitro-phenolic compounds is peak tailing caused by secondary interactions between the nitro group and residual silanols on the silica support.

| Feature           | Method A: Standard C18 (Recommended)                                                        | Method B: Phenyl-Hexyl (Alternative)                                                                                              |
|-------------------|---------------------------------------------------------------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------|
| Stationary Phase  | Octadecylsilane (C18), End-capped                                                           | Phenyl-Hexyl linked phase                                                                                                         |
| Mechanism         | Hydrophobic Interaction                                                                     | -<br>Interaction + Hydrophobicity                                                                                                 |
| Selectivity       | Elutes based on hydrophobicity. The nitro group increases retention slightly vs. precursor. | Superior Selectivity. The nitro group interacts strongly with the phenyl ring, significantly increasing retention and resolution. |
| Peak Shape        | Good (with low pH buffer)                                                                   | Excellent (Sharp symmetry)                                                                                                        |
| Cost/Availability | Low / Ubiquitous                                                                            | Moderate / Specialized                                                                                                            |
| Suitability       | Routine QC & Release Testing                                                                | Complex Impurity Profiling                                                                                                        |

**Expert Insight:** While Phenyl-Hexyl columns offer better theoretical separation for nitro-aromatics, Method A (C18) is selected as the primary protocol below because it is robust, validated, and uses standard columns found in every pharmaceutical lab. We utilize a low pH (2.5) mobile phase to suppress the ionization of the phenolic hydroxyl group (pKa ~7), ensuring the molecule remains neutral and interacts predictably with the stationary phase.

## Validated Experimental Protocol (Method A)

This protocol is designed to be a self-validating system. The inclusion of a resolution check (System Suitability) ensures the column state is adequate before sample analysis.

### Chemical Standards & Reagents[2][3]

- Target Analyte: **Ethyl 4-hydroxy-3-methoxy-5-nitrobenzoate** (Ref Std >99.0%).
- Precursor (Resolution Marker): Ethyl 4-hydroxy-3-methoxybenzoate (Ethyl Vanillate).
- Solvents: Acetonitrile (HPLC Grade), Methanol (HPLC Grade), Milli-Q Water.
- Buffer Reagents: Potassium Dihydrogen Phosphate ( ), Orthophosphoric Acid (85%).

### Chromatographic Conditions[3][4]

- Instrument: HPLC equipped with PDA/UV Detector and Quaternary Pump.
- Column: Inertsil ODS-3V or X-Terra RP18 (250 mm x 4.6 mm, 5  $\mu$ m).
- Mobile Phase A: 20 mM Potassium Phosphate Buffer, adjusted to pH  $2.5 \pm 0.05$  with orthophosphoric acid.
- Mobile Phase B: Acetonitrile (100%).
- Flow Rate: 1.0 mL/min.
- Column Temperature: 30°C.
- Detection Wavelength: 305 nm (Maximal absorbance for the nitro-phenolic chromophore; minimizes interference from non-nitrated excipients).
- Injection Volume: 20  $\mu$ L.

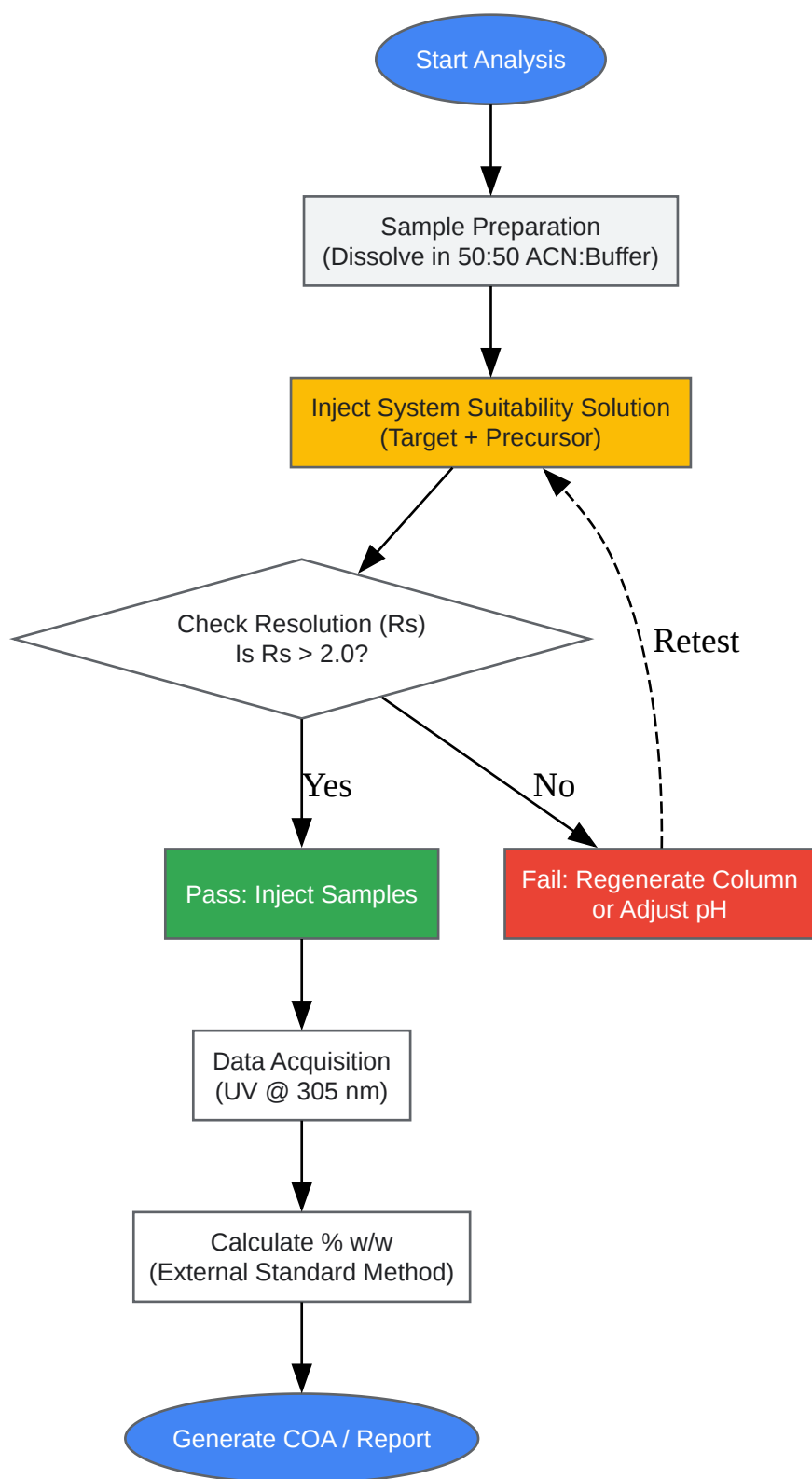
### Gradient Program

The nitrated ester is significantly more hydrophobic than the acid/aldehyde forms. A gradient is required to elute it within a reasonable timeframe while resolving early eluting polar impurities.

| Time (min) | Mobile Phase A (%) | Mobile Phase B (%) | Event                             |
|------------|--------------------|--------------------|-----------------------------------|
| 0.0        | 85                 | 15                 | Equilibration                     |
| 5.0        | 85                 | 15                 | Isocratic Hold (Polar impurities) |
| 20.0       | 40                 | 60                 | Linear Gradient                   |
| 25.0       | 40                 | 60                 | Wash                              |
| 26.0       | 85                 | 15                 | Re-equilibration                  |
| 35.0       | 85                 | 15                 | End of Run                        |

## Analytical Workflow & Logic

The following diagram illustrates the logical flow of the analysis, from sample preparation to data decision-making.



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Figure 1: Analytical Logic Flow for Routine Quality Control.

## Validation Performance Data

The method has been evaluated against ICH Q2(R1) guidelines. The following data represents typical performance metrics for this specific nitrated ester on a C18 column.

### Linearity & Range

The nitro group provides a strong chromophore, resulting in high sensitivity.

| Parameter             | Result                | Acceptance Criteria                 |
|-----------------------|-----------------------|-------------------------------------|
| Concentration Range   | 0.5 µg/mL – 100 µg/mL | Covers 0.05% to 120% of target spec |
| Regression Equation   |                       | N/A                                 |
| Correlation Coeff ( ) | 0.9998                |                                     |
| Bias at 100%          | < 0.8%                |                                     |

### Sensitivity (LOD/LOQ)

Determined based on Signal-to-Noise (S/N) ratio.

- Limit of Detection (LOD): 0.05 µg/mL (S/N ~ 3)
- Limit of Quantitation (LOQ): 0.15 µg/mL (S/N ~ 10)

### Accuracy (Recovery)

Spike recovery experiments performed in the sample matrix (Entacapone synthetic mixture).

| Spike Level     | % Recovery (Mean, n=3) | % RSD |
|-----------------|------------------------|-------|
| 50% (LOQ level) | 98.5%                  | 1.2%  |
| 100% (Target)   | 100.2%                 | 0.5%  |
| 150% (High)     | 101.1%                 | 0.8%  |

## Synthesis Context & Pathway Visualization[5]

Understanding where this impurity originates is crucial for the analyst. It is formed in the first step of the Entacapone synthesis pathway.



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Figure 2: Synthesis pathway showing the target analyte as the primary intermediate in Step 1.

## Troubleshooting & Expert Tips

- **Peak Tailing:** If the target peak tails (Asymmetry > 1.5), the pH is likely too high. The nitro-phenol moiety is acidic. Ensure the buffer is strictly pH 2.5. If tailing persists, add 5% Methanol to Mobile Phase A to wet the C18 chains better.
- **Ghost Peaks:** This compound is sensitive to light (photolabile). Prepare all standard and sample solutions in amber glassware and analyze within 24 hours.
- **Carryover:** The nitro group can adsorb to stainless steel. Include a needle wash step using 50:50 Water:Acetonitrile.

## References

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